

Torbafylline experimental procedures

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Torbafylline

CAS No.: 105102-21-4

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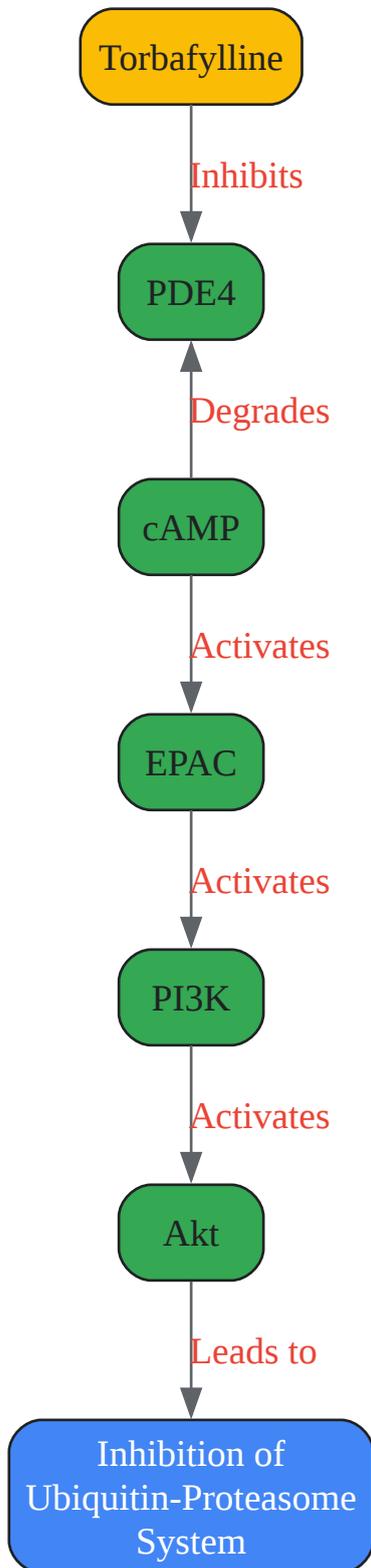
Torbafylline: Key Experimental Data

The table below summarizes the primary experimental findings for **Torbafylline** from the search results.

Aspect	Available Data
Drug Classification	Xanthine derivative, Phosphodiesterase (PDE) inhibitor [1] [2]
Primary Mechanism	Inhibits PDE4, leading to increased cAMP levels and activation of the PDE4/cAMP/EPAC/PI3K/Akt pathway [2]
Key In Vivo Effects	Attenuates burn-induced and cancer/sepsis-induced protein hydrolysis in rat skeletal muscle; improves muscle performance and blood flow in ischemic models [3] [2]
Common In Vivo Dose	25 mg/kg (oral administration in rat models) [2]
Dosing Frequency	Once daily or twice daily (depending on the study protocol) [2]
Treatment Duration	Ranged from two to three weeks in the studies found [2]

Proposed Signaling Pathway

The anti-catabolic effects of **Torbafylline** in skeletal muscle are linked to a specific signaling pathway, which can be visualized as follows:



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Research Applications and Protocol Gaps

The search results indicate **Torbafylline** has been used to investigate:

- **Muscle Wasting Pathways:** Studying the biochemical pathways that lead to protein loss in catabolic states like cancer, sepsis, and burns [2].
- **Peripheral Artery Disease:** Researching pharmacological interventions to improve muscle function under ischemic (blood-flow restricted) conditions [3].

However, the search results **lack the detailed protocols** needed to replicate these experiments in a lab.

Missing information includes:

- Detailed animal model creation methods (e.g., how to induce sepsis or perform arterial ligation).
- Precise compound formulation procedures.
- Specific steps for tissue collection and biochemical analysis (e.g., how enzyme activities like LDH, CS, HAD were measured) [3].
- Full experimental controls and statistical analysis methods.

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Torbafylline [go.drugbank.com]
2. | PI3K | cAMP | PDE | TargetMol Torbafylline [targetmol.com]
3. The effect of torbafylline on enzyme activities in fast and slow... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Torbafylline experimental procedures]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b572447#torbafylline-experimental-procedures]

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